

C.I. Vat Blue 22 chemical structure and properties

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Compound of Interest

Compound Name: C.I. Vat blue 22

Cat. No.: B1606642

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C.I. Vat Blue 22: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. Vat Blue 22, also known by its Colour Index number 59820, is a synthetic vat dye belonging to the violanthrone class of colorants.^[1] Vat dyes are characterized by their application in a soluble, reduced (leuco) form, which is subsequently oxidized to an insoluble pigment within the substrate, resulting in excellent fastness properties. **C.I. Vat Blue 22** is a dark blue powder that produces a red-light blue to a red-light navy blue color when applied to textiles.^[1] Its primary application is in the dyeing of cellulosic fibers such as cotton and silk, where it can be used for direct printing, color resist printing, and discharge printing.^[1]

Chemical Structure and Properties

The chemical structure of **C.I. Vat Blue 22** is a tetrachlorinated derivative of violanthrone (also known as dibenzanthrone).^[1] Violanthrone itself is a large, planar polycyclic aromatic ketone. The extensive conjugated π -system in the violanthrone backbone is responsible for its intense color. The addition of four chlorine atoms to this structure defines **C.I. Vat Blue 22**.

Physicochemical Properties

A summary of the key physicochemical properties of **C.I. Vat Blue 22** is presented in the table below. Quantitative data for properties such as melting point, boiling point, and specific solubility are not readily available in the public domain.

Property	Value	Reference
C.I. Name	Vat Blue 22	[1]
C.I. Number	59820	[1]
CAS Number	6373-20-2	[1]
Molecular Formula	C ₃₄ H ₁₂ Cl ₄ O ₂	[1]
Molecular Weight	594.27 g/mol	[1]
Appearance	Dark blue powder	[1]
Molecular Structure	Tetrachlorinated Violanthrone	[1]
Leuco Form (Alkaline)	Blue	[1]
Leuco Form (Acidic)	Purple	[1]

Fastness Properties

C.I. Vat Blue 22 exhibits good to excellent fastness properties on cotton, which are crucial for its application in textiles.

Fastness Property	Rating (1-8 Scale, 8=Excellent)
Light Fastness	6-7
Ironing Fastness	4-5
Chlorine Bleach	4-5
Oxygen Bleach	4-5
Soaping (Fading)	4-5
Soaping (Staining)	5

Synthesis and Manufacturing

The synthesis of **C.I. Vat Blue 22** involves a two-stage process: the synthesis of the violanthrone precursor followed by its chlorination.

Synthesis of Violanthrone (C.I. Vat Blue 20)

The precursor to **C.I. Vat Blue 22** is violanthrone, which is synthesized from benzanthrone through an alkaline fusion process.

Experimental Protocol: Synthesis of Violanthrone from Benzanthrone

- Reactants: Benzanthrone, Potassium Hydroxide, Sodium Chlorate (oxidizing agent).
- Procedure:
 - A mixture of benzanthrone and potassium hydroxide is heated to a molten state.
 - Sodium chlorate is added portion-wise to the molten mixture.
 - The reaction mixture is maintained at a high temperature (e.g., 200-240°C) to facilitate the oxidative coupling of two benzanthrone molecules.
 - After the reaction is complete, the mixture is cooled and treated with water.
 - The crude violanthrone is collected by filtration, washed with hot water until neutral, and then dried.
 - Purification can be achieved by vatting the crude product with an alkaline sodium dithionite solution, followed by filtration and re-oxidation of the filtrate to precipitate the purified violanthrone.

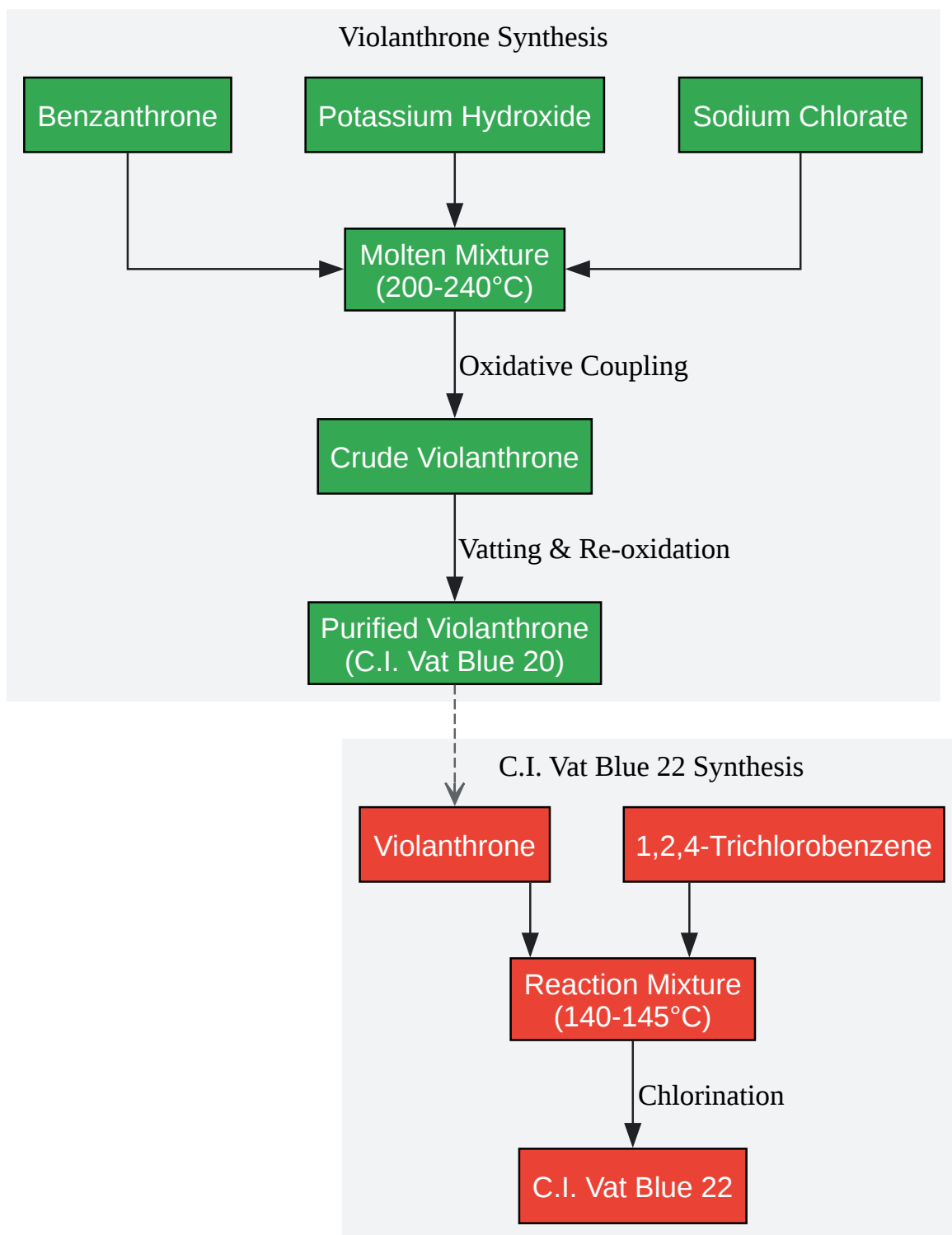
Chlorination of Violanthrone to C.I. Vat Blue 22

C.I. Vat Blue 22 is produced by the chlorination of the synthesized violanthrone.

Experimental Protocol: Synthesis of **C.I. Vat Blue 22**

- Reactants: Dinaphtho[1,2,3-cd:3',2',1'-lm]perylene-5,10-dione (Violanthrone), Chlorinating Agent (e.g., elemental chlorine or a chlorine-releasing compound).
- Solvent: Phthalic anhydride or 1,2,4-Trichlorobenzene.[\[1\]](#)
- Procedure:
 - Violanthrone is dissolved in a suitable solvent such as 1,2,4-Trichlorobenzene.
 - The solution is heated to a temperature of 140-145°C.[\[1\]](#)
 - A chlorinating agent is introduced into the reaction mixture to effect the tetrachlorination of the violanthrone molecule.
 - Upon completion of the reaction, the **C.I. Vat Blue 22** product is isolated from the reaction medium.

The following diagram illustrates the synthesis workflow from the precursor to the final **C.I. Vat Blue 22** product.



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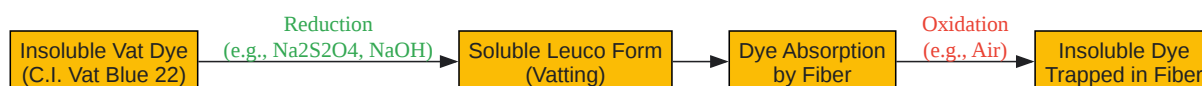
Caption: Synthesis workflow of **C.I. Vat Blue 22** from its precursor.

Application Methodology: Vat Dyeing

The application of **C.I. Vat Blue 22** to cellulosic fibers follows the general principles of vat dyeing, which involves a four-step process:

- **Reduction (Vatting):** The insoluble **C.I. Vat Blue 22** pigment is converted to its water-soluble leuco form using a reducing agent, typically sodium dithionite (hydrosulfite), in an alkaline solution (e.g., sodium hydroxide).
- **Dye Absorption:** The cellulosic material is immersed in the vat solution, and the soluble leuco dye penetrates and diffuses into the fiber structure.
- **Oxidation:** The fabric is removed from the dyebath and exposed to an oxidizing agent, most commonly atmospheric oxygen or chemical oxidants, which converts the leuco dye back to its insoluble pigment form, trapping it within the fibers.
- **Soaping:** The dyed material is washed with a hot detergent solution to remove any loosely adhering surface pigment and to stabilize the final shade.

The following diagram illustrates the logical relationship of the vat dyeing process.



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References

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